

MAC13772: A Potent Chemical Probe for Interrogating Bacterial Biotin Metabolism

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Compound of Interest

Compound Name: MAC13772

Cat. No.: B1586005

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

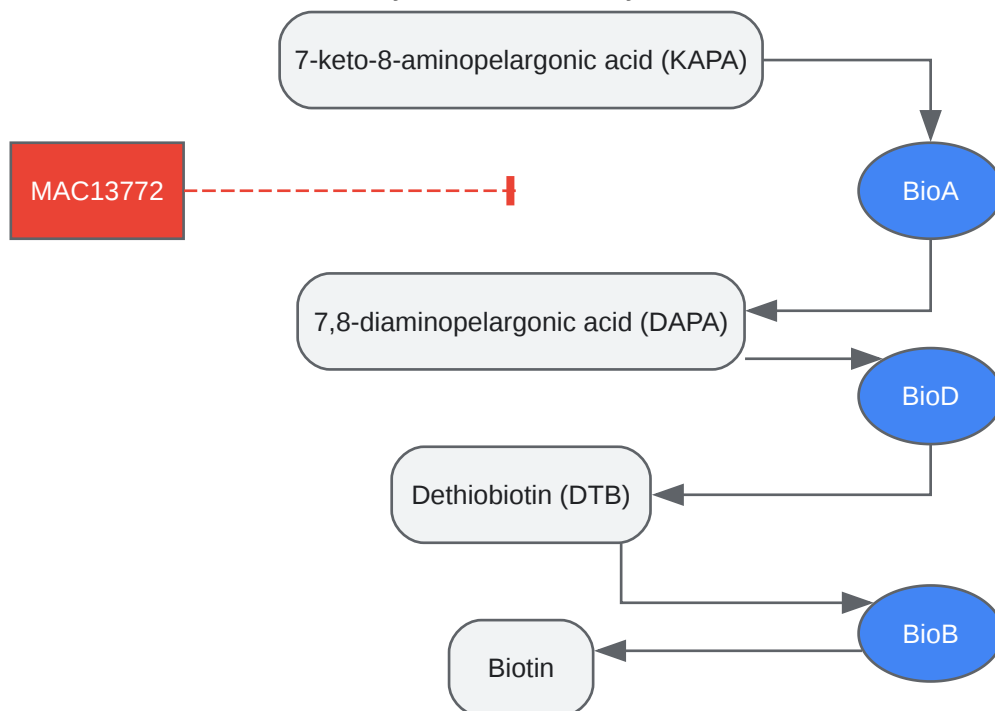
The emergence of antibiotic resistance necessitates the discovery of novel antibacterial agents that act on underexploited cellular pathways. Bacterial metabolism, with its array of essential and often distinct enzymatic processes, presents a rich landscape for the development of new chemical probes and therapeutic leads. This technical guide focuses on **MAC13772**, a small molecule inhibitor that has been identified as a highly specific and potent probe for studying bacterial biotin metabolism. By targeting the enzyme BioA, **MAC13772** offers a valuable tool for dissecting the intricacies of this essential pathway and for exploring its potential as an antibacterial drug target.

Mechanism of Action: Inhibition of BioA in the Biotin Biosynthesis Pathway

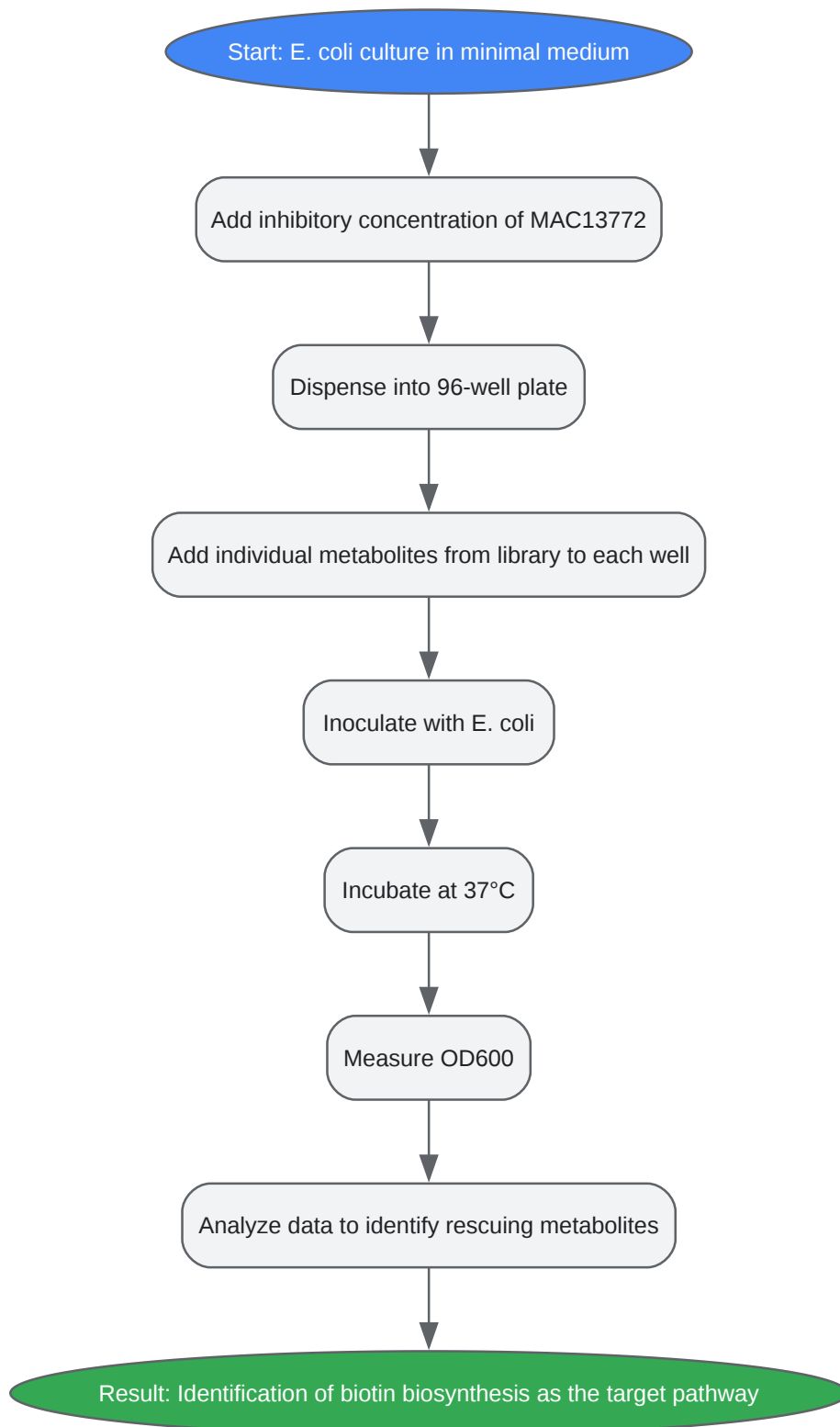
MAC13772 exerts its antibacterial effect by specifically inhibiting 7,8-diaminopelargonic acid (DAPA) synthase (BioA), a key enzyme in the biotin biosynthesis pathway of bacteria such as *Escherichia coli*.^[1] Biotin, also known as vitamin B7, is an essential cofactor for several carboxylase enzymes involved in critical metabolic processes, including fatty acid synthesis, amino acid metabolism, and gluconeogenesis.

The biotin biosynthesis pathway involves a series of enzymatic steps to construct the complex bicyclic structure of biotin. BioA catalyzes the conversion of 7-keto-8-aminopelargonic acid (KAPA) to DAPA.[1] **MAC13772** acts as a potent inhibitor of BioA, with a reported half-maximal inhibitory concentration (IC₅₀) of approximately 250 nM.[1] The inhibitory activity of **MAC13772** is contingent on biotin-restricted conditions, highlighting its specific mode of action.[1] The proposed mechanism of inhibition involves the interaction of the hydrazine moiety of **MAC13772** with the pyridoxal phosphate (PLP) cofactor in the active site of BioA.[1]

Below is a diagram illustrating the late steps of the biotin biosynthesis pathway in *E. coli* and the point of inhibition by **MAC13772**.

Biotin Biosynthesis Pathway in *E. coli*

Metabolite Suppression Profiling Workflow

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References

- 1. immune-system-research.com [immune-system-research.com]
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